

Physicochemical Properties of (R)-BAY-6035

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Compound of Interest

Compound Name: (R)-BAY-6035

Cat. No.: B15588821

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(R)-BAY-6035 is the active enantiomer of BAY-6035, a novel and potent inhibitor of SMYD3 (SET and MYND domain-containing protein 3), a lysine methyltransferase implicated in various cancers.^{[1][2]} While the CAS number 2247890-13-5 is formally assigned to the (S)-isomer, much of the available literature refers to the active compound as BAY-6035.^{[2][3][4][5]}

The following table summarizes the key physicochemical data for **(R)-BAY-6035**.

Property	Value	Source(s)
IUPAC Name	(2S)-1-(3-Azabicyclo[3.1.0]hex-3-ylcarbonyl)-N-(2-cyclopropylethyl)-2,3,4,5-tetrahydro-2-methyl-4-oxo-1H-1,5-benzodiazepine-7-carboxamide	[3][5]
Molecular Formula	C ₂₂ H ₂₈ N ₄ O ₃	[3][4][5][6]
Molecular Weight	396.48 g/mol	[3][4][6]
Appearance	White to off-white crystalline solid	[4][5]
Purity	≥98%	[3][7]
Solubility	Soluble to 100 mM in DMSO and 100 mM in ethanol	[3][7]
Storage Conditions	Store at -20°C	[3][5][7]
InChI Key	CKFRXCBNKKOFGO-IGEOTXOUSA-N	[8]
SMILES	<chem>C[C@H]1CC(NC2=C(N1C(N3CC4CC4C3)=O)C=CC(C(NCC5CC5)=O)=C2)=O</chem>	[5][8]

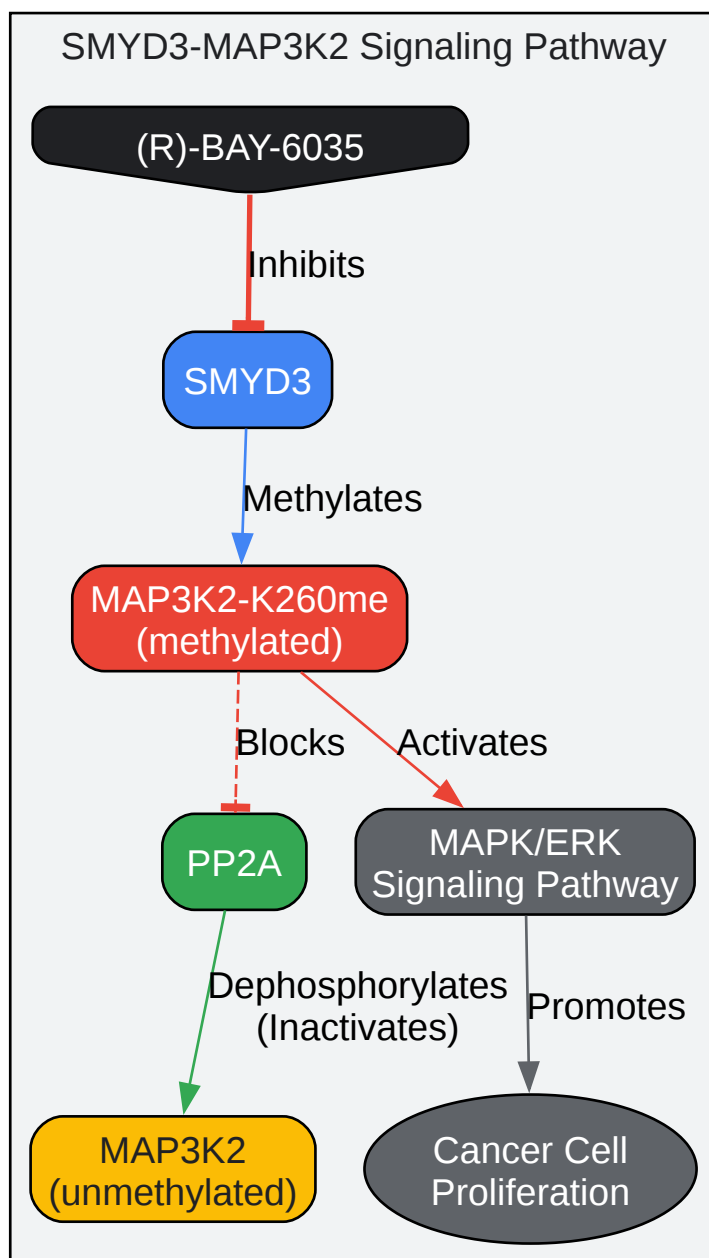
Note: Data for properties such as melting point, boiling point, pKa, and logP are not readily available in the cited literature.

Mechanism of Action and Signaling Pathway

(R)-BAY-6035 functions as a potent, selective, and substrate-competitive inhibitor of SMYD3. [1][9] It binds to the substrate-binding site of the enzyme, occupying the hydrophobic channel intended for lysine.[9][10] This action prevents SMYD3 from methylating its target substrates.

A critical non-histone target of SMYD3 is Mitogen-Activated Protein Kinase Kinase Kinase 2 (MAP3K2, also known as MEKK2).[1][10] The methylation of MAP3K2 by SMYD3 prevents its

dephosphorylation by protein phosphatase 2A (PP2A), leading to the sustained activation of the downstream MAPK/ERK signaling pathway, which is frequently dysregulated in cancer.[1]
[11] By inhibiting MAP3K2 methylation, **(R)-BAY-6035** effectively downregulates this oncogenic pathway.[1][12]

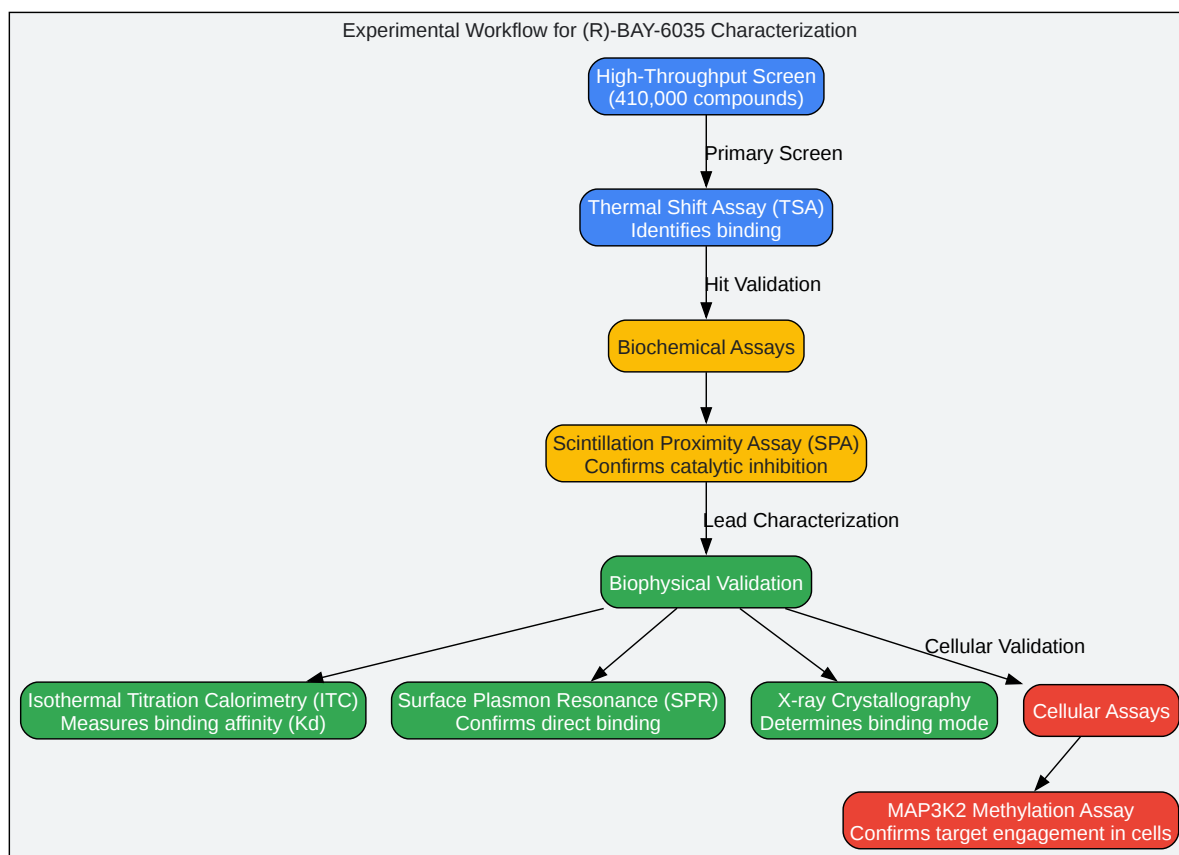


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Fig. 1: SMYD3-MAP3K2 signaling pathway and the inhibitory action of **(R)-BAY-6035**.

Experimental Protocols for Characterization

The identification and validation of **(R)-BAY-6035** involved a cascade of biophysical and biochemical assays to confirm its potency, selectivity, and mechanism of action.



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Fig. 2: Workflow for the discovery and validation of **(R)-BAY-6035**.

Thermal Shift Assay (TSA)

This high-throughput screening method was used to identify compounds that bind to and stabilize the SMYD3 protein.[\[9\]](#)[\[10\]](#)

- Principle: The melting temperature (T_m) of a protein increases upon ligand binding. TSA measures this change in T_m by monitoring protein unfolding in the presence of a fluorescent dye that binds to hydrophobic regions exposed during denaturation.
- Protocol Outline: SMYD3 protein is mixed with the dye (e.g., SYPRO Orange) and individual compounds from a library in a multi-well plate format. The temperature is gradually increased, and fluorescence is measured. A positive "hit" is identified by a shift to a higher melting temperature compared to the protein alone.[\[10\]](#)

Scintillation Proximity Assay (SPA)

SPA was employed to confirm the catalytic inhibition of SMYD3 by the identified hits.[\[10\]](#)

- Principle: This radioisotopic assay measures the transfer of a radiolabeled methyl group from S-adenosyl-L-methionine (SAM) to a biotinylated peptide substrate (derived from MEKK2). The peptide is captured by streptavidin-coated scintillant beads. When the radiolabeled peptide binds to the beads, the emitted beta particles excite the scintillant, producing light. Inhibitors prevent this transfer, resulting in a decreased signal.
- Protocol Outline: The reaction mixture includes SMYD3, the biotinylated MEKK2 peptide, [3H]-SAM, and the test compound. After incubation, streptavidin-SPA beads are added. The light signal is then measured using a microplate scintillation counter to determine the IC_{50} value.[\[10\]](#)

Isothermal Titration Calorimetry (ITC)

ITC provides direct measurement of the binding affinity and thermodynamics of the interaction between **(R)-BAY-6035** and SMYD3.[\[9\]](#)[\[13\]](#)

- Principle: ITC measures the heat released or absorbed during a binding event. The inhibitor is titrated into a solution containing the target protein, and the minute heat changes are recorded.

- Protocol Outline: A solution of **(R)-BAY-6035** is placed in the injection syringe, and the SMYD3 protein is in the sample cell. The inhibitor is injected in small aliquots into the protein solution. The resulting heat pulses are integrated to generate a binding isotherm, from which the dissociation constant (K_d), stoichiometry (n), enthalpy (ΔH), and entropy (ΔS) of binding can be determined.[\[13\]](#)

Surface Plasmon Resonance (SPR)

SPR was used for further biophysical validation of the binding interaction.[\[9\]](#)

- Principle: SPR is a label-free technique that measures changes in the refractive index at the surface of a sensor chip when a ligand binds to an immobilized protein. This allows for the real-time analysis of binding kinetics (association and dissociation rates).
- Protocol Outline: SMYD3 is immobilized on a sensor chip. A solution containing **(R)-BAY-6035** is flowed over the surface. The binding event is detected as a change in the SPR signal. By analyzing the signal over time at various concentrations, kinetic parameters can be determined.

X-ray Crystallography

This technique was crucial for elucidating the precise binding mode of **(R)-BAY-6035** within the SMYD3 active site.[\[10\]](#)

- Principle: High-resolution 3D structures of protein-ligand complexes are determined by analyzing the diffraction pattern of X-rays passing through a crystal of the complex.
- Protocol Outline: Crystals of the SMYD3 protein are grown and then soaked in a solution containing **(R)-BAY-6035**. The co-crystal is then exposed to an X-ray beam, and the diffraction data are collected and processed to reveal the atomic coordinates, showing how the inhibitor binds to the substrate-binding site and occupies the lysine-binding channel.[\[10\]](#)

Cellular Mechanistic Assays

To confirm that **(R)-BAY-6035** inhibits SMYD3 activity in a biological context, cellular assays were performed.[\[9\]](#)[\[13\]](#)

- Principle: These assays measure the level of methylation of a specific substrate (MAP3K2) within cells after treatment with the inhibitor. Western blotting with an antibody specific to the methylated form of the substrate is a common method.
- Protocol Outline: Cells (e.g., HeLa) are transfected to express SMYD3 and HA-tagged MEKK2. The cells are then treated with varying concentrations of **(R)-BAY-6035**. After treatment, cell lysates are collected, and the levels of methylated MEKK2 and total MEKK2 are assessed by Western blot to determine the cellular IC₅₀.^[13]

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References

- 1. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 2. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 3. [rndsystems.com](https://www.rndsystems.com) [[rndsystems.com](https://www.rndsystems.com)]
- 4. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 5. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- 6. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 7. [rndsystems.com](https://www.rndsystems.com) [[rndsystems.com](https://www.rndsystems.com)]
- 8. BAY-6035 | Structural Genomics Consortium [[thesgc.org](https://www.thesgc.org)]
- 9. Discovery of the SMYD3 Inhibitor BAY-6035 Using Thermal Shift Assay (TSA)-Based High-Throughput Screening - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. [bayer.com](https://www.bayer.com) [[bayer.com](https://www.bayer.com)]
- 11. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 12. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 13. [bayer.com](https://www.bayer.com) [[bayer.com](https://www.bayer.com)]
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